

# Diisopentyl ether boiling point and density data

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## Compound of Interest

Compound Name: *Diisopentyl ether*

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## An In-depth Technical Guide to the Physicochemical Properties of **Diisopentyl Ether**

This guide provides a comprehensive overview of the boiling point and density of **diisopentyl ether**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed presentation of these physical constants, the experimental protocols for their determination, and a logical diagram illustrating the influencing factors.

## Physicochemical Data of Diisopentyl Ether

**Diisopentyl ether**, also known as isoamyl ether or di-3-methylbutyl ether, is an organic compound with the chemical formula  $C_{10}H_{22}O$ .<sup>[1]</sup> Its physical properties are critical for its application as a solvent in various chemical processes, including high-temperature reactions and extraction techniques.<sup>[1]</sup>

## Data Summary

The boiling point and density of **diisopentyl ether** are summarized in the table below. The data is compiled from various sources, providing a consistent and reliable reference.

Physical Property	Value	Conditions
Boiling Point	172-174 °C	At 760 mmHg (standard atmospheric pressure)
173.4 °C	At 760 mmHg[1][2]	
172.5 °C		
173 °C		
Density	0.778 g/cm <sup>3</sup>	At 20 °C[1]
0.778 g/mL	At 25 °C[3][4]	
0.7777 g/cm <sup>3</sup>	At 12 °C/4 °C[5]	

## Experimental Protocols

The accurate determination of boiling point and density is crucial for the characterization and quality control of **diisopentyl ether**. The following sections detail the standard methodologies employed for these measurements.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical constant.

#### 1. Distillation Method:

A common and direct method for determining the boiling point of a liquid is through distillation. [6]

- Apparatus: A standard distillation setup is used, consisting of a boiling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
  - The **diisopentyl ether** sample is placed in the boiling flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor that is in equilibrium with the liquid.
- The flask is heated, and as the liquid boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.[\[7\]](#)

## 2. Differential Scanning Calorimetry (DSC):

Differential Scanning Calorimetry is a thermal analysis technique that can be used to determine the boiling point.[\[1\]](#)

- Apparatus: A Differential Scanning Calorimeter.
- Procedure:
  - A small, weighed sample of **diisopentyl ether** is placed in a sealed aluminum pan. An empty sealed pan is used as a reference.
  - The sample and reference are heated at a constant rate (e.g., 10°C/min under an inert atmosphere).[\[1\]](#)
  - The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
  - The boiling point is determined from the onset temperature of the endothermic peak corresponding to the vaporization of the liquid.

## Density Determination

Density is the mass of a substance per unit volume. It is an important physical property that can be used to identify a substance or determine its purity.

### 1. Gravimetric Method (Pycnometer or Micropipette):

This method involves accurately measuring the mass of a known volume of the liquid.[\[1\]](#)

- Apparatus: A high-precision analytical balance, a calibrated micropipette or a pycnometer (a flask with a specific, accurately known volume).
- Procedure (using a micropipette):
  - An empty, clean, and dry vial is weighed on the analytical balance.
  - A calibrated micropipette is used to dispense a precise volume of **diisopentyl ether** into the vial.
  - The vial containing the liquid is weighed again.
  - The density is calculated by dividing the mass of the liquid (final mass - initial mass) by the dispensed volume.
  - The measurement is typically performed at a constant temperature, such as 20°C.<sup>[1]</sup>

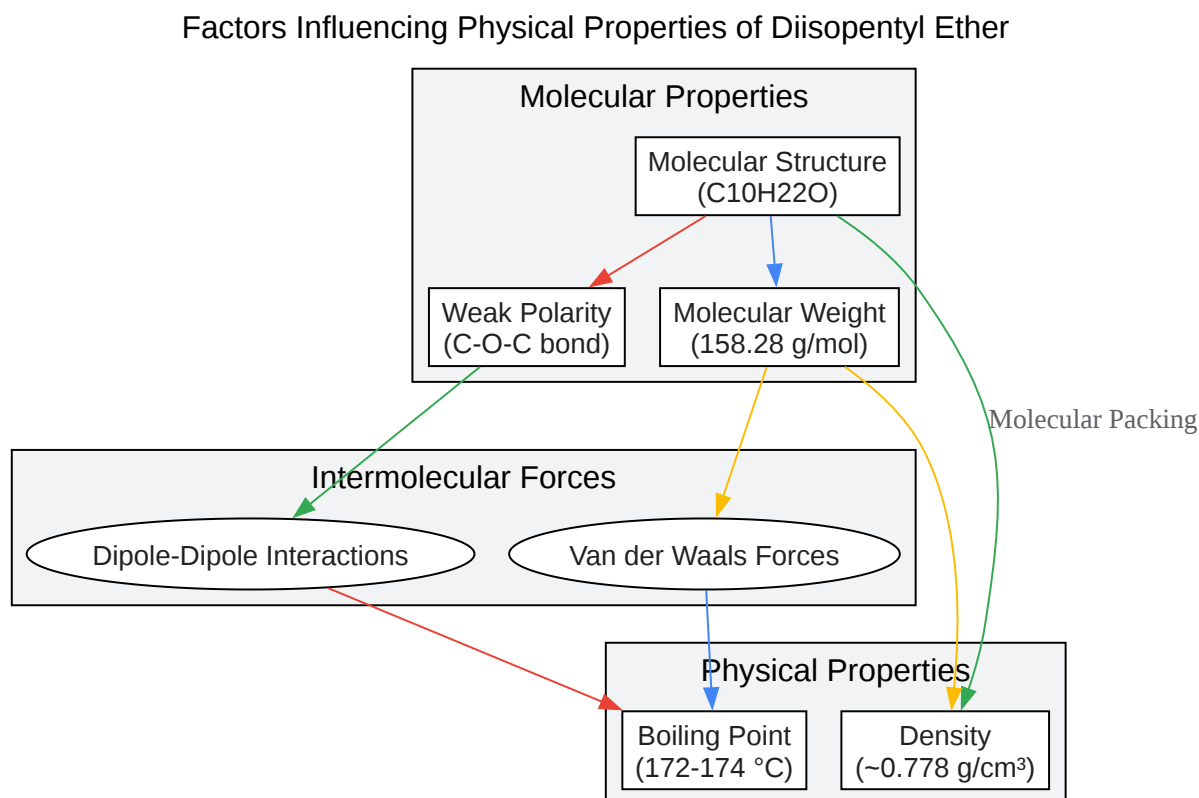
## 2. Vibrating Tube Densimeter:

This instrument provides a rapid and highly accurate measurement of density.

- Apparatus: A digital vibrating tube densimeter.
- Procedure:
  - The instrument is calibrated using fluids of known density (e.g., dry air and pure water).
  - A small sample of **diisopentyl ether** is introduced into a U-shaped borosilicate glass tube inside the instrument.
  - The tube is electronically excited to oscillate at its natural frequency.
  - The instrument measures the oscillation period, which is directly related to the density of the sample.
  - The density value is displayed digitally, corrected for the measurement temperature.

## Logical Relationships

The physical properties of **diisopentyl ether** are a direct consequence of its molecular structure and the intermolecular forces present. The following diagram illustrates these relationships.



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Caption: Relationship between molecular properties and physical data.

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